

4-Fluoro-2,6-diiodoaniline chemical properties

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Compound of Interest

Compound Name: 4-Fluoro-2,6-diiodoaniline

Cat. No.: B15092800

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Technical Guide: 4-Fluoro-2,6-diiodoaniline

Disclaimer: Comprehensive chemical property data for **4-Fluoro-2,6-diiodoaniline** is not readily available in public databases. This guide addresses the user's query by providing available information on a closely related isomer, 2-Fluoro-4,6-diiodoaniline, and outlines general synthetic and analytical methodologies applicable to such compounds.

Introduction

Halogenated anilines are a critical class of compounds in organic synthesis, serving as versatile building blocks for pharmaceuticals, agrochemicals, and materials science. The specific substitution pattern of fluorine and iodine atoms on the aniline ring can significantly influence the molecule's reactivity, lipophilicity, and metabolic stability. This guide aims to provide a technical overview of the available chemical properties and general experimental considerations for diiodo-fluoroanilines, with a specific focus on the available data for 2-Fluoro-4,6-diiodoaniline due to the absence of specific data for the 4-fluoro isomer.

Physicochemical Properties of 2-Fluoro-4,6-diiodoaniline

Quantitative data for 2-Fluoro-4,6-diiodoaniline is limited. The following table summarizes the available information from chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Molecular Formula	C ₆ H ₄ FI ₂ N	[2]
Molecular Weight	362.91 g/mol	[1]
CAS Number	1301739-25-2	[1]
Appearance	Not Available	
Melting Point	Not Available	
Boiling Point	Not Available	
Solubility	Not Available	
Purity	Typically >95%	[1]

Spectral Data

Specific spectral data (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) for **4-Fluoro-2,6-diiodoaniline** or 2-Fluoro-4,6-diiodoaniline are not available in the public domain. General spectral characteristics for halogenated anilines would be expected. For instance, in ¹H-NMR, the aromatic protons would appear as multiplets, with coupling constants influenced by the fluorine and iodine substituents.

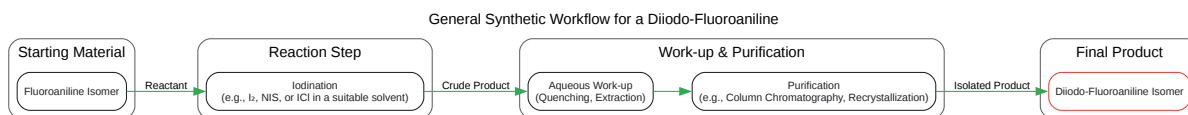
Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Fluoro-2,6-diiodoaniline** are not described in the available literature. However, a general synthetic approach for diiodo-substituted anilines can be conceptualized.

General Synthesis of a Diiodo-Fluoroaniline

A plausible synthetic route could involve the direct iodination of a corresponding fluoroaniline. The regioselectivity of the iodination would be directed by the activating amino group and the deactivating, ortho-para directing fluorine atom.

A general workflow for such a synthesis is depicted below:



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A general synthetic workflow for a diiodo-fluoroaniline.

Safety and Handling

Specific safety and handling information for **4-Fluoro-2,6-diiodoaniline** is not available. For the related compound, 2-Fluoro-4-iodoaniline, the following hazards are identified:

- Causes skin irritation.[4][5]
- Causes serious eye irritation.[4][5]
- May cause respiratory irritation.[4][5]

It is prudent to handle any diiodo-fluoroaniline compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Signaling Pathways and Biological Activity

There is no information available in the searched literature regarding any signaling pathways or specific biological activities of **4-Fluoro-2,6-diiodoaniline** or its isomers. Halogenated anilines, in general, are evaluated in drug discovery programs for their potential as intermediates in the synthesis of bioactive molecules.

Conclusion

While a comprehensive profile of **4-Fluoro-2,6-diiodoaniline** is not available, this guide provides the known data for the closely related isomer, 2-Fluoro-4,6-diiodoaniline. The provided

general synthetic workflow and safety considerations offer a starting point for researchers and drug development professionals interested in this class of compounds. Further experimental investigation is required to fully characterize the chemical and biological properties of **4-Fluoro-2,6-diiodoaniline**.

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